

# An In-depth Technical Guide to the Epitranscriptomic Mark 5-Methoxymethyluridine (mcm5U)

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## Compound of Interest

Compound Name: 5-Methoxymethyluridine

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## Introduction to 5-Methoxymethyluridine (mcm5U)

**5-Methoxymethyluridine** (mcm5U) is a post-transcriptional modification found in transfer RNA (tRNA), specifically at the wobble position (U34) of the anticodon. This modification plays a crucial role in ensuring the fidelity and efficiency of protein translation. The presence of mcm5U, often in concert with other modifications like 2-thiouridine (s<sup>2</sup>U), helps to stabilize the codon-anticodon interaction, prevent frameshifting errors, and facilitate the accurate decoding of specific codons.[1][2]

The biosynthesis of mcm5U is a complex, multi-step enzymatic process. It begins with the formation of a 5-carboxymethyluridine (cm<sup>5</sup>U) intermediate by the Elongator complex, a highly conserved six-subunit protein complex (Elp1-6). Subsequently, the Trm9/Trm112 methyltransferase complex in yeast, or its human homolog ALKBH8/TRM112, catalyzes the final methylation step to produce mcm5U.[3][4][5] Dysregulation of this pathway and the resulting alteration in mcm5U levels have been implicated in various human diseases, including neurological disorders and cancer, making it a molecule of significant interest for both basic research and therapeutic development.[6][7]

This technical guide provides a comprehensive overview of mcm5U, including its biosynthesis, biological functions, and association with disease. It also offers detailed experimental protocols

for the detection and quantification of this important epitranscriptomic mark.

## Chemical Structure and Properties

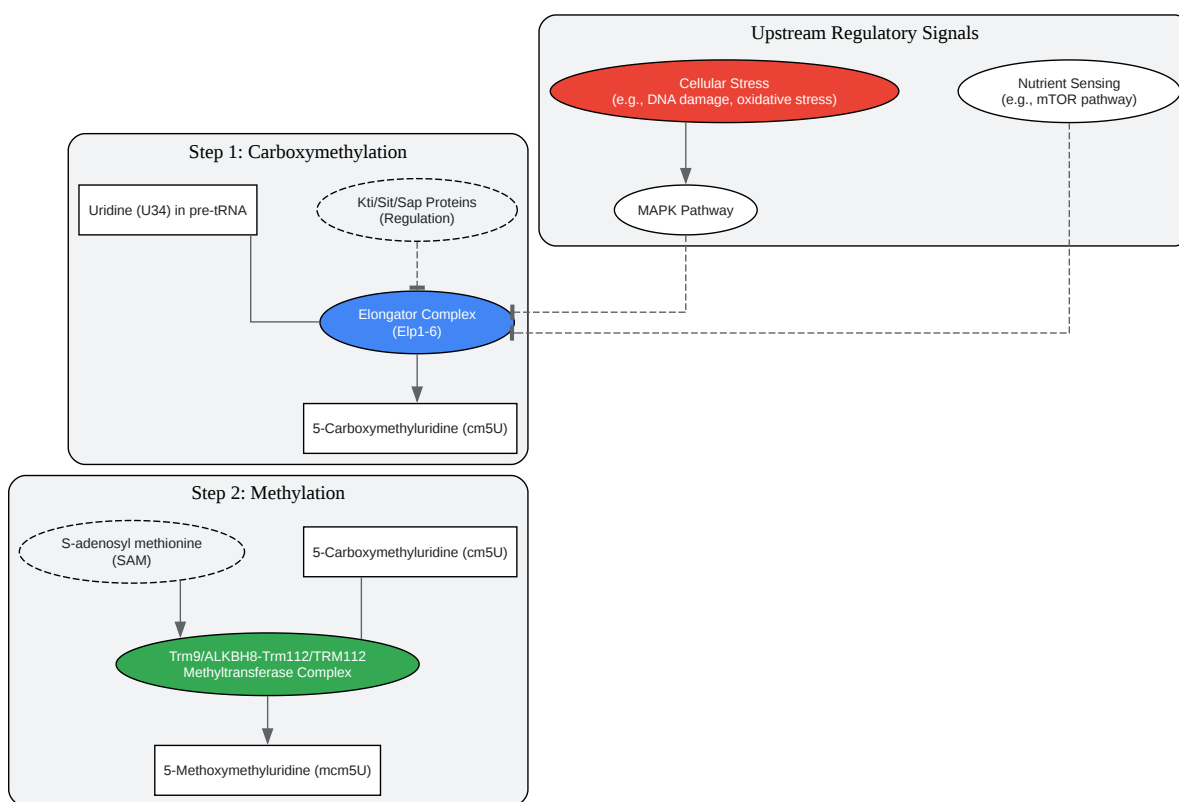
- Chemical Name: **5-Methoxymethyluridine**
- Molecular Formula:  $C_{11}H_{16}N_2O_7$
- Molecular Weight: 288.26 g/mol
- PubChem CID: 1265899[7]

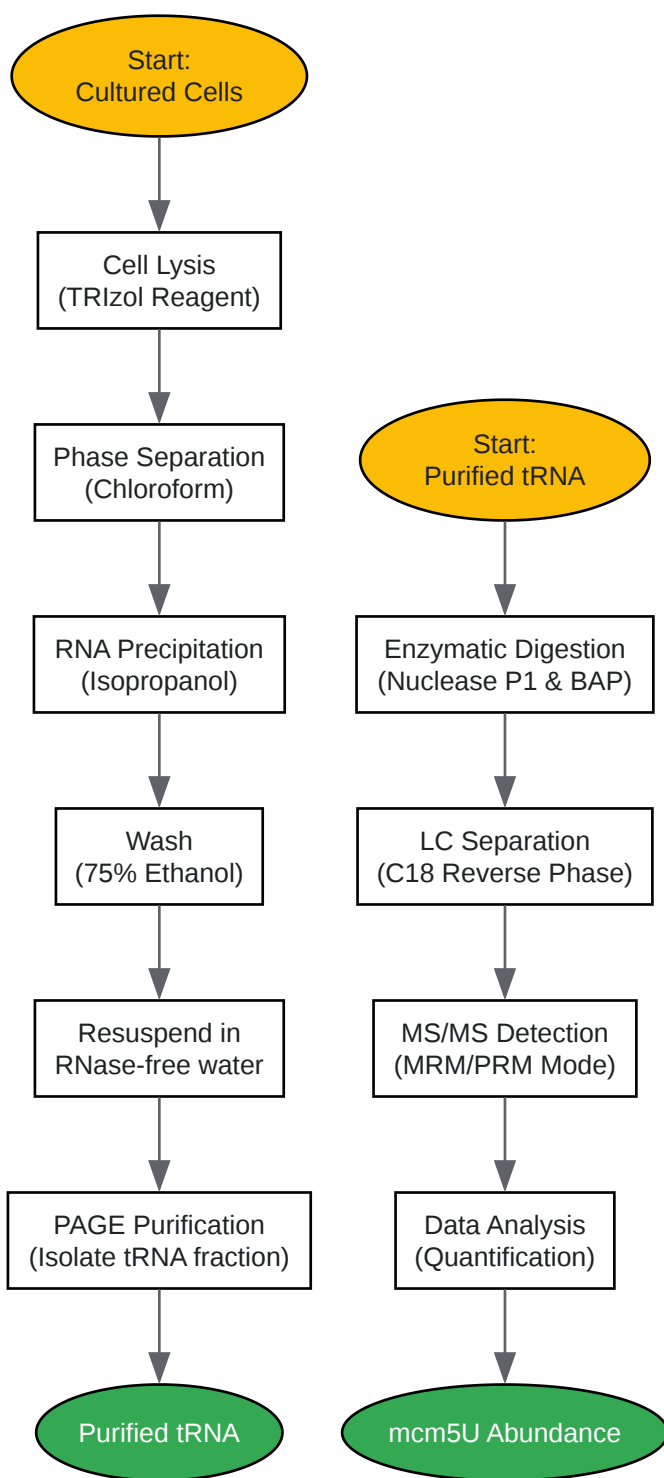
The structure consists of a uridine base modified at the C5 position with a methoxymethyl group ( $-CH_2OCH_3$ ). This modification adds bulk and alters the electronic properties of the uridine base, influencing its base-pairing capabilities.

## Biosynthesis of 5-Methoxymethyluridine

The formation of mcm5U is a highly regulated two-step process involving two key protein complexes: the Elongator complex and the Trm9/ALKBH8 methyltransferase complex.

## Signaling Pathway





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